

tert-butyl hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate proper disposal procedures

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Compound of Interest

Compound Name: *tert-butyl hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate*

Cat. No.: B129190

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Safe Disposal of tert-butyl hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate

For Immediate Release

Researchers, scientists, and professionals in drug development are advised to adhere to the following procedures for the proper disposal of **tert-butyl hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate**. This guide ensures the safe handling and disposal of this compound, minimizing risks to personnel and the environment.

I. Hazard Identification and Safety Precautions

This compound is classified with several hazards, necessitating careful handling and the use of appropriate personal protective equipment (PPE).

Hazard Summary Table:

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1][2]
Acute Toxicity, Dermal	H312	Harmful in contact with skin.[1][2]
Acute Toxicity, Inhalation	H332	Harmful if inhaled.[1][2]
Skin Irritation	H315	Causes skin irritation.[2][3]
Eye Irritation	H319	Causes serious eye irritation.[2][3]
Respiratory Irritation	H335	May cause respiratory irritation.[3]
Aquatic Hazard, Chronic	H410	Very toxic to aquatic life with long lasting effects.[4]

Mandatory Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.[1][3]
- Clothing: Wear protective clothing.[1][3]
- Eye Protection: Wear eye protection.[1][3]
- Face Protection: Wear face protection.[1][3]

II. Step-by-Step Disposal Protocol

The primary disposal method for **tert-butyl hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate** is to entrust it to a licensed professional waste disposal service. Do not dispose of this chemical into the environment, drains, or sewage systems.

Experimental Protocol for Decontamination of Empty Containers:

- Triple Rinse: Thoroughly rinse the empty container three times with a suitable solvent (e.g., acetone or ethanol).

- **Solvent Collection:** Collect the rinsate (the solvent used for rinsing) for proper disposal as chemical waste.
- **Container Puncturing:** Puncture or crush the rinsed container to prevent reuse.
- **Final Disposal:** Dispose of the punctured container as regular waste, in accordance with local regulations.

Disposal of Unused or Waste Material:

- **Labeling:** Clearly label the waste container with the chemical name and associated hazards.
- **Storage:** Store the waste material in a cool, dry, and well-ventilated area, away from incompatible substances.[3] Keep the container tightly closed.[3]
- **Professional Disposal:** Arrange for a licensed professional waste disposal company to collect and dispose of the chemical waste in accordance with federal, state, and local environmental regulations.[1][3]

III. Emergency Procedures

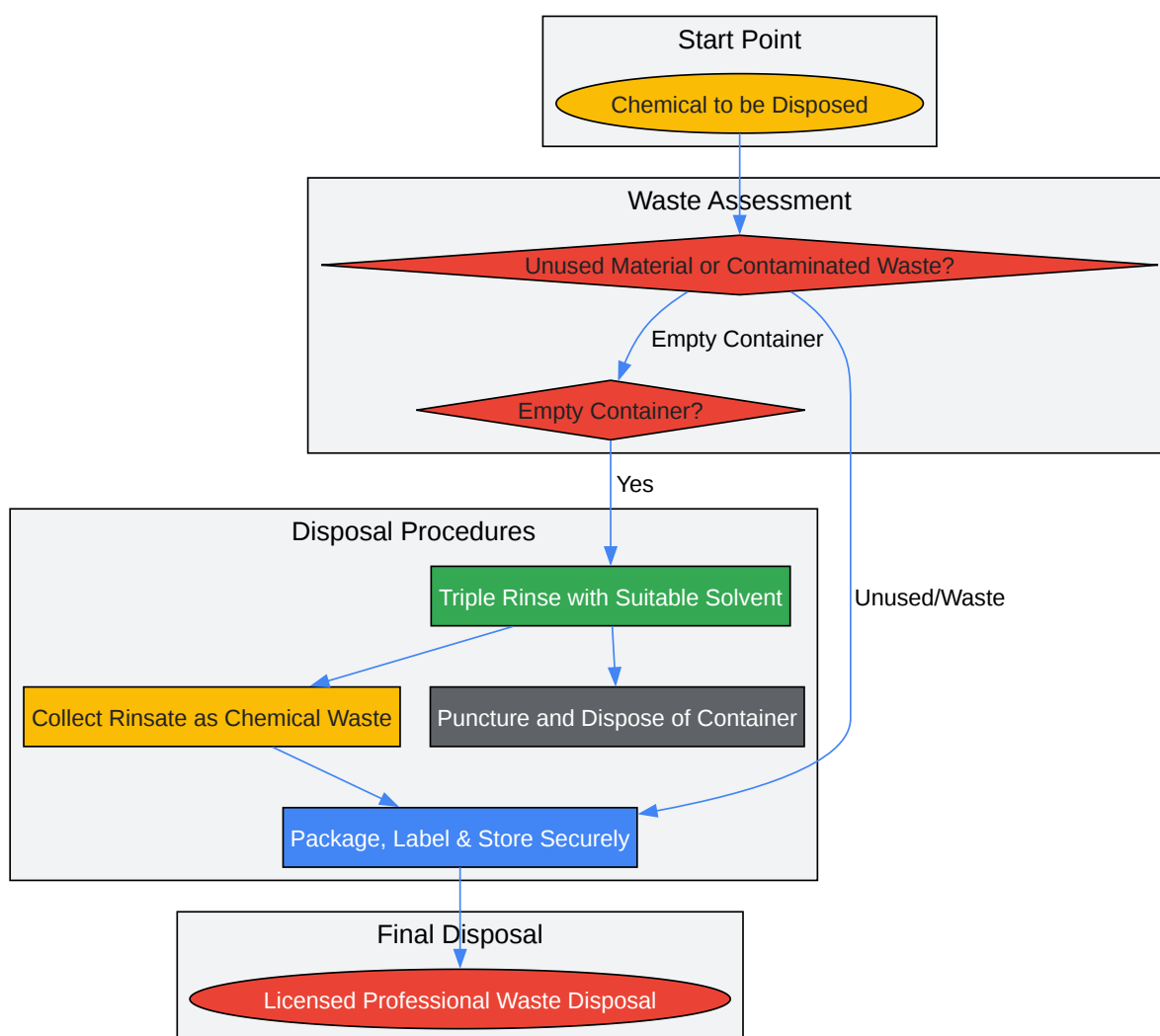
In the event of accidental release or exposure, follow these first-aid measures and report the incident to your institution's environmental health and safety department.

First-Aid Measures:

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen.[1][3]
- **In Case of Skin Contact:** Immediately wash off with plenty of soap and water.[1][3] Remove contaminated clothing and wash it before reuse.[1][5]
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- **If Swallowed:** Rinse mouth.[1] Get medical help.[1]

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **tert-butyl hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate** and its containers.



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Caption: Disposal workflow for **tert-butyl hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate**.

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References

- 1. echemi.com [echemi.com]
- 2. Tert-butyl octahydropyrrolo(3,4-c)pyrrole-2-carboxylate | C₁₁H₂₀N₂O₂ | CID 4142526 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aksci.com [aksci.com]
- 4. tert-Butyl hexahydropyrrolo[3,4-b]pyrrole-5(1H)-carboxylate AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 5. tert-Butyl (3aR,6aS)-Hexahydropyrrolo[3,4-c]pyrrole-2(1H)-carboxylate | 250275-15-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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